

2-Chloro-2-(4-fluorophenyl)acetamide safety data sheet SDS

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Compound of Interest

Compound Name: 2-Chloro-2-(4-fluorophenyl)acetamide
CAS No.: 1396988-05-8
Cat. No.: B1422564

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Technical Guide: 2-Chloro-2-(4-fluorophenyl)acetamide

Handling, Reactivity, and Safety Profile for Pharmaceutical R&D

Part 1: Chemical Identity & Structural Precision

In the field of high-throughput synthesis and medicinal chemistry, precision in nomenclature is the first line of defense against experimental failure. **2-Chloro-2-(4-fluorophenyl)acetamide** is a specific constitutional isomer often confused with its more common aniline-derived counterpart.^[1]

Identification Data

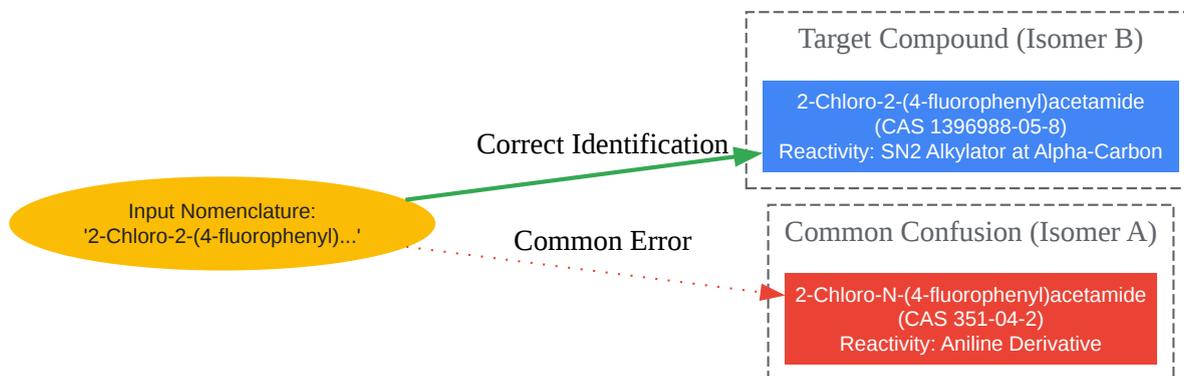
Property	Specification
Chemical Name	2-Chloro-2-(4-fluorophenyl)acetamide
Synonyms	-Chloro-4-fluorophenylacetamide; 2-Chloro-2-(4-fluorophenyl)ethanamide
CAS Number	1396988-05-8 (Research Grade)
Molecular Formula	
Molecular Weight	187.60 g/mol
Structure	-Haloamide (Phenylacetic acid derivative)
Physical State	White to off-white solid (typically crystalline)

The Isomer Trap (Critical Distinction)

Researchers must distinguish this compound from 2-Chloro-N-(4-fluorophenyl)acetamide (CAS 351-04-2).^[1] While they share the same molecular formula (

), their reactivity profiles differ fundamentally.

- Target Compound (Isomer B): The chlorine is on the -carbon relative to the carbonyl.^[1] It is an electrophilic alkylating agent.^[1]
- Common Isomer (Isomer A): The chlorine is on the acetyl group, and the nitrogen is attached to the aryl ring.



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Figure 1: Structural discrimination logic. The position of the chlorine atom dictates the safety handling requirements.

Part 2: Hazard Identification & Toxicology (E-E-A-T)

As a research chemical (CAS 1396988-05-8), full REACH registration data may be sparse.[1] However, based on the Structure-Activity Relationship (SAR) of

-haloacetamides, we must apply the Precautionary Principle.[1]

Mechanism of Toxicity: Alkylation

The C-Cl bond at the benzylic position is highly activated by both the carbonyl group and the phenyl ring. This makes the

-carbon a "soft" electrophile.[1]

- Primary Hazard: Irreversible alkylation of biological nucleophiles (DNA bases, Cysteine thiols in proteins).
- Sensitization: High potential for Skin Sensitization (H317) due to haptization of skin proteins.

GHS Classification (Derived)

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat 3/4	H301/H302: Toxic/Harmful if swallowed.[1]
Skin Irritation	Cat 2	H315: Causes skin irritation.[2] [3][4][5]
Eye Irritation	Cat 2A	H319: Causes serious eye irritation.[2][3][4]
Skin Sensitization	Cat 1	H317: May cause an allergic skin reaction.[6]
STOT-SE	Cat 3	H335: May cause respiratory irritation.[1][2][3][4]

Part 3: Safe Handling & Containment Strategy

This protocol is designed as a Self-Validating System. If the containment fails, the visual cues (colorimetric indicators) or pressure monitors will alert the operator immediately.

Engineering Controls

- Primary Barrier: All weighing and transfer must occur inside a Class II Biological Safety Cabinet or a Chemical Fume Hood with a face velocity > 100 fpm.
- Surface Protection: Use disposable bench liners (plastic-backed).[1]
- Decontamination Station: Prepare a 10% Sodium Thiosulfate solution nearby.[1] Thiosulfate acts as a "scavenger" nucleophile, rapidly neutralizing the alkylating C-Cl bond.

Personal Protective Equipment (PPE) Logic

- Gloves: Double-gloving is mandatory.[1]
 - Inner: Nitrile (4 mil) - Mechanical barrier.[1]
 - Outer: Laminate (Silver Shield) or Thick Nitrile (8 mil) - Chemical permeation barrier against alkyl halides.[1]

- Respiratory: If handling powder outside a hood (never recommended), use a P100/OV cartridge.

Workflow: The "Clean-Dirty" Line

Establish a strict boundary on the benchtop.[1]

- Zone A (Dirty): Weighing balance, reagent bottle, reaction vessel.
- Zone B (Clean): Notebook, pen, calculator.
- Rule: Gloves never touch Zone B.[1]

Part 4: Synthetic Utility & Reactivity Profile

The utility of **2-Chloro-2-(4-fluorophenyl)acetamide** lies in its ability to serve as a scaffold for heterocycle synthesis, particularly thiazines and oxazoles.[1]

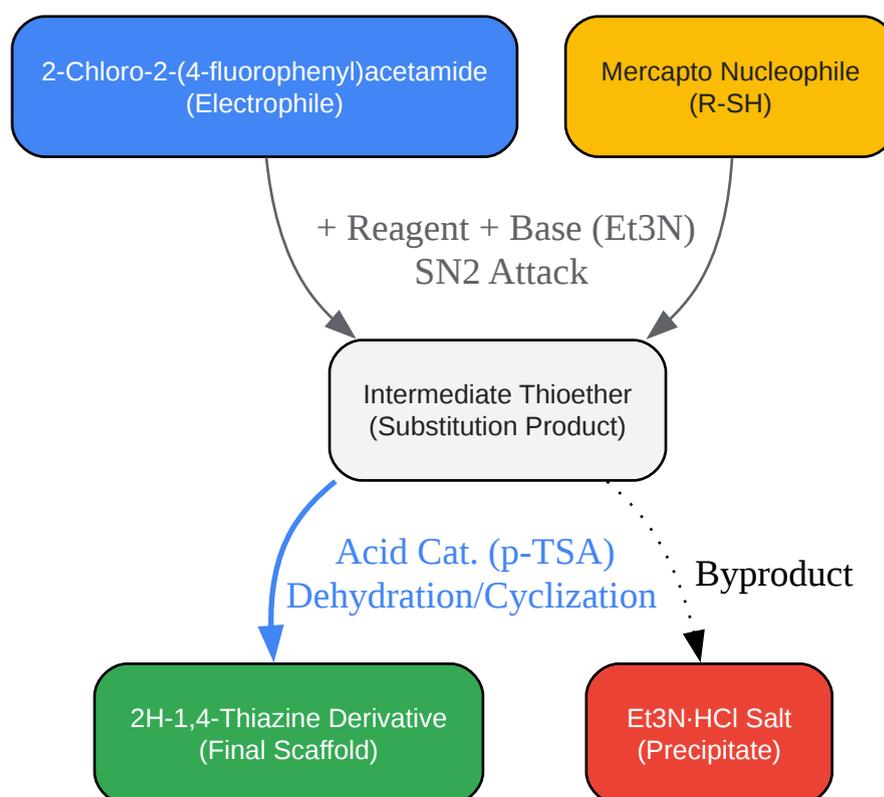
Key Reaction: Thiazine Synthesis (Nucleophilic Substitution + Cyclization)

A common application involves reacting this intermediate with mercaptoacetaldehyde dimer or similar thiols to form 2H-1,4-thiazine-3(4H)-one derivatives [1].[1]

Protocol (Self-Validating via TLC):

- Setup: Dissolve 1.0 eq of **2-Chloro-2-(4-fluorophenyl)acetamide** in anhydrous Ethyl Acetate or DMF.
- Reagent Addition: Add 1.1 eq of the thiol nucleophile (e.g., mercaptoacetaldehyde dimer).
- Base: Add 1.2 eq of Triethylamine (TEA) dropwise at .
 - Validation: Formation of white precipitate () confirms the substitution is proceeding.

- Cyclization: Add catalytic p-Toluenesulfonic acid (p-TSA) and reflux to effect dehydration/cyclization.[1]
- Monitoring: TLC (Hexane:EtOAc) should show the disappearance of the starting chloride () and appearance of the cyclized product ().



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Figure 2: Synthetic pathway for thiazine formation. The precipitation of triethylamine hydrochloride serves as a visual confirmation of reaction progress.

Part 5: Emergency Response & Decontamination Spill Management

- Isolate: Evacuate the immediate area (10 ft radius).
- PPE: Don full PPE (Goggles, Double Gloves, Lab Coat).

- Neutralize: Cover the spill with 10% Sodium Thiosulfate or 10% Aqueous Ammonia.
 - Chemistry: These nucleophiles displace the chloride, converting the toxic alkylator into a benign thioether or amino-acid derivative.
- Clean: Absorb with vermiculite.[1] Place in a hazardous waste container labeled "Halogenated Organic Solids."

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes.[1][3] Critical: Hold eyelids apart. [1] The lachrymatory nature requires aggressive irrigation.
- Skin Contact: Wash with soap and water.[2][3][4][5][6] Do not use alcohol (increases permeability).
- Ingestion: Do NOT induce vomiting. The compound is an irritant; vomiting may cause secondary esophageal damage.

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(Note: Specific toxicological data for CAS 1396988-05-8 is extrapolated from the structural class of

-haloacetamides due to its status as a research chemical.)

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